

2-Fluoro-4-nitrobenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-4-nitrobenzonitrile

Cat. No.: B1302158

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In-Depth Technical Guide: 2-Fluoro-4-nitrobenzonitrile

This guide provides the fundamental molecular and chemical properties of **2-Fluoro-4-nitrobenzonitrile**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular and Chemical Data

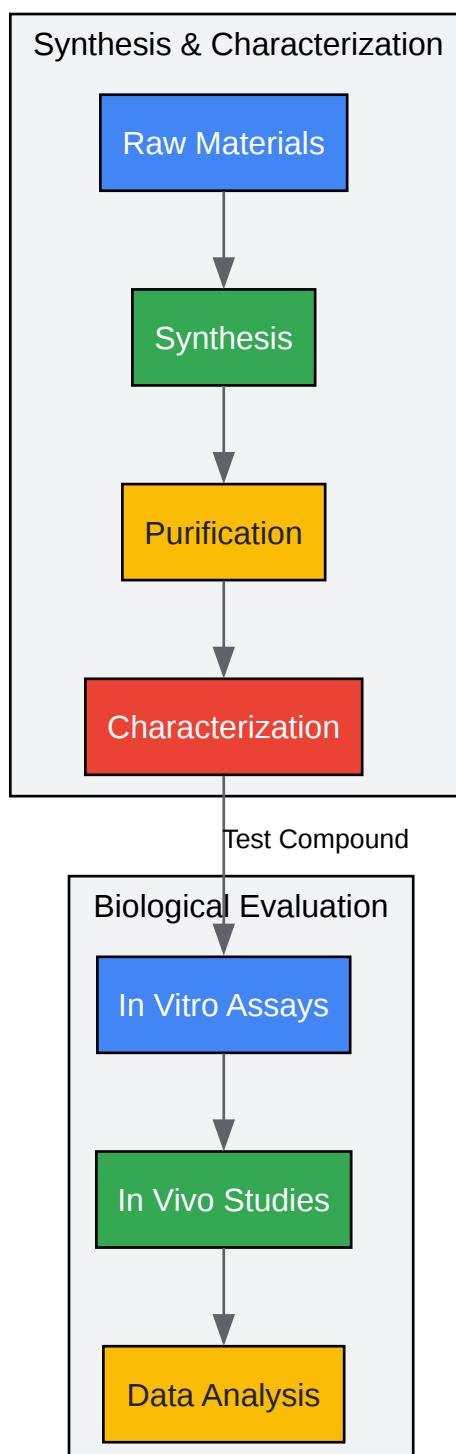
The core chemical identifiers for **2-Fluoro-4-nitrobenzonitrile** are summarized below. This data is essential for accurate experimental design, chemical synthesis, and regulatory documentation. The molecular formula defines the elemental composition, while the molecular weight is crucial for stoichiometric calculations in chemical reactions.

Property	Value
Molecular Formula	C ₇ H ₃ FN ₂ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	166.11 g/mol [1] [3] [4] [5] [6]
Exact Mass	166.01785550 Da [1]
CAS Number	34667-88-4 [2] [3] [4]
IUPAC Name	2-fluoro-4-nitrobenzonitrile [1]

Experimental Protocols and Signaling Pathways

The request for experimental protocols and signaling pathway diagrams is not applicable to the fundamental chemical properties of a single small molecule like **2-Fluoro-4-nitrobenzonitrile**. Such information would be relevant in the context of its biological activity, synthesis methods, or mechanism of action in a specific biological system. For instance, a study investigating the inhibitory effects of this compound on a particular enzyme would involve detailed experimental protocols and might elucidate a signaling pathway. However, the intrinsic properties of molecular weight and formula do not have associated experimental procedures or biological pathways.

Should research be conducted on the synthesis or biological interactions of **2-Fluoro-4-nitrobenzonitrile**, the following logical workflow could be visualized.



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Caption: A logical workflow for the synthesis and biological evaluation of a chemical compound.

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References

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